

# Dicyclohexylamine: A Comprehensive Health and Safety Guide for Laboratory Use

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## Compound of Interest

Compound Name: Dicyclohexylamine

Cat. No.: B1670486

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This technical guide provides an in-depth overview of the health and safety data for **dicyclohexylamine**, a secondary amine utilized in various laboratory and industrial applications, including as a corrosion inhibitor, a rubber vulcanization accelerator, and in organic synthesis.[1][2] Due to its hazardous properties, a thorough understanding of its safe handling, storage, and emergency procedures is critical for all personnel.

## Hazard Identification and Classification

**Dicyclohexylamine** is a combustible, colorless to yellow liquid with a characteristic fishy, amine-like odor.[3][4] It is classified as a corrosive and toxic substance that can cause severe skin burns, eye damage, and is harmful if swallowed or in contact with skin.[5][6][7]

## GHS Classification

The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides a standardized framework for communicating hazard information.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	3	H301: Toxic if swallowed.[5][6]
Acute Toxicity, Dermal	3	H311: Toxic in contact with skin.[5][6]
Skin Corrosion/Irritation	1B	H314: Causes severe skin burns and eye damage.[5][6]
Serious Eye Damage/Eye Irritation	1	H318: Causes serious eye damage.[5]
Hazardous to the Aquatic Environment, Acute	1	H400: Very toxic to aquatic life.[5][6]
Hazardous to the Aquatic Environment, Chronic	1	H410: Very toxic to aquatic life with long lasting effects.[5][6]

This table summarizes the GHS classification for **dicyclohexylamine**.

## NFPA 704 Ratings

The National Fire Protection Association (NFPA) 704 diamond provides a quick visual representation of the hazards associated with a substance.

Hazard	Rating	Description
Health	3	Can cause serious or permanent injury.[4][8]
Flammability	1	Must be preheated before ignition can occur.[4][8][9]
Instability/Reactivity	0	Normally stable, even under fire conditions.[4][8][9]
Special Hazards	-	No special hazards indicated.

This table outlines the NFPA 704 ratings for **dicyclohexylamine**.

## Exposure Limits and Toxicity Data

### Occupational Exposure Limits

Currently, there are no established Permissible Exposure Limits (PELs) from the Occupational Safety and Health Administration (OSHA) or Threshold Limit Values (TLVs) from the American Conference of Governmental Industrial Hygienists (ACGIH) for **dicyclohexylamine**.[\[10\]](#)

Despite the absence of official limits, safe work practices should always be implemented to minimize exposure.[\[10\]](#)

### Toxicity Data

The following table summarizes the available toxicity data for **dicyclohexylamine**.

Test	Species	Route	Value
LD50	Rat	Oral	200 - 373 mg/kg <a href="#">[10]</a>
LD50	Rabbit	Dermal	200 - 316 mg/kg <a href="#">[5]</a> <a href="#">[10]</a>
LC50	Rat	Inhalation	> 1.4 mg/L (6 hours) <a href="#">[5]</a>

This table presents key toxicity data for **dicyclohexylamine**.

### Safe Handling and Storage

Proper handling and storage procedures are essential to prevent exposure and ensure a safe laboratory environment.

### Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense when working with **dicyclohexylamine**.

Protection Type	Specification
Eye/Face Protection	Tightly fitting safety goggles or a face shield.[5]
Skin Protection	Chemical-resistant gloves (e.g., neoprene, nitrile rubber) and protective clothing to prevent skin contact.[3]
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood.[3] If ventilation is inadequate, a NIOSH-approved respirator with an appropriate cartridge for organic vapors should be used.

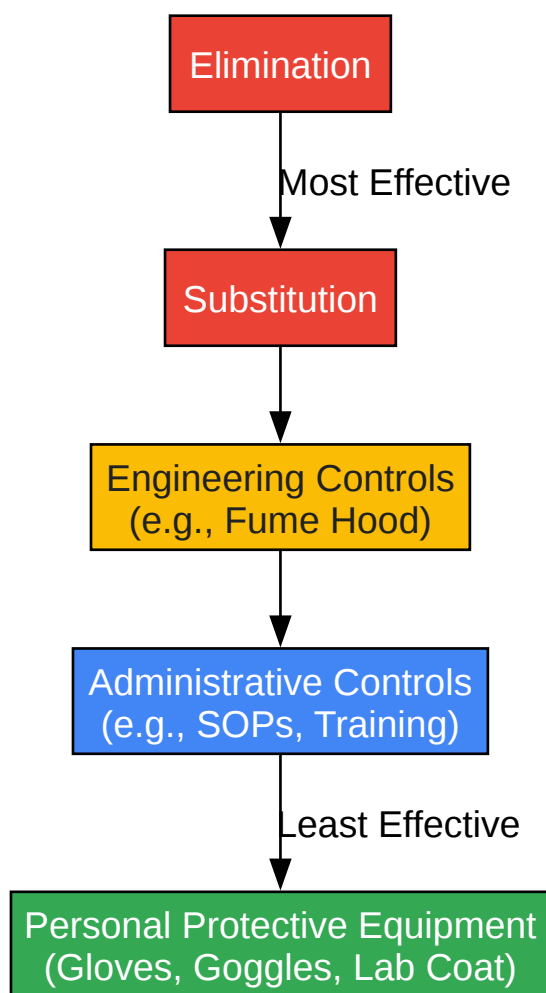
This table details the recommended personal protective equipment for handling **dicyclohexylamine**.

## Storage Requirements

**Dicyclohexylamine** should be stored in a cool, dry, and well-ventilated area, separated from incompatible materials.[9]

Parameter	Recommendation
Container	Tightly closed, original containers.[5][9]
Incompatible Materials	Strong oxidizing agents, strong acids, isocyanates, halogenated organics, peroxides, phenols (acidic), epoxides, anhydrides, and acid halides.[2][8][9]
Storage Conditions	Store away from heat, sparks, and open flames. [9]

This table provides guidelines for the safe storage of **dicyclohexylamine**.



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Caption: Hierarchy of controls for managing **dicyclohexylamine** exposure.

## Emergency Procedures

In the event of an emergency, prompt and appropriate action is crucial.

## First Aid Measures

Immediate first aid can significantly reduce the severity of exposure.

Exposure Route	First Aid Protocol
Inhalation	Move the person to fresh air and keep them at rest in a position comfortable for breathing. If breathing is difficult, provide artificial respiration. Seek immediate medical attention. <a href="#">[3]</a> <a href="#">[10]</a>
Skin Contact	Immediately remove all contaminated clothing. Rinse the affected skin with plenty of water for at least 15 minutes. Seek immediate medical attention. <a href="#">[3]</a> <a href="#">[10]</a>
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention. <a href="#">[3]</a> <a href="#">[9]</a>
Ingestion	Rinse mouth with water. Do NOT induce vomiting. If the person is conscious, give them a small amount of water to drink. Never give anything by mouth to an unconscious person. Seek immediate medical attention. <a href="#">[3]</a> <a href="#">[5]</a>

This table outlines the first aid procedures for **dicyclohexylamine** exposure.

## Firefighting Measures

**Dicyclohexylamine** is a combustible liquid.[\[9\]](#)

Aspect	Recommendation
Suitable Extinguishing Media	Dry chemical, carbon dioxide (CO <sub>2</sub> ), water spray, or alcohol-resistant foam.[9]
Unsuitable Extinguishing Media	Do not use a solid water stream as it may scatter and spread the fire.
Hazardous Combustion Products	In a fire, poisonous gases such as nitrogen oxides and carbon monoxide are produced.[5][9]
Firefighter Protection	Firefighters should wear self-contained breathing apparatus (SCBA) and full protective clothing.[5]

This table provides guidance for firefighting in the presence of **dicyclohexylamine**.

## Spill Response

In case of a spill, the following steps should be taken:



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Caption: Workflow for responding to a **dicyclohexylamine** spill.

## Experimental Protocols

Detailed experimental protocols involving **dicyclohexylamine** should always be conducted within the framework of a comprehensive risk assessment. Standard operating procedures (SOPs) must be developed and strictly followed. These SOPs should incorporate all the safety information provided in this guide, including the mandatory use of engineering controls like chemical fume hoods, the correct PPE, and detailed steps for waste disposal. All users must be thoroughly trained on these procedures before commencing any work with **dicyclohexylamine**.

## Conclusion

**Dicyclohexylamine** is a valuable chemical intermediate with significant hazards. A thorough understanding and implementation of the health and safety guidelines outlined in this document are paramount for the protection of laboratory personnel and the environment. By adhering to these protocols, researchers can mitigate the risks associated with the use of **dicyclohexylamine** and maintain a safe working environment.

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